

Physicochemical properties of 3-(2-Chloro-4-cyanophenyl)propanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(2-Chloro-4-cyanophenyl)propanol

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An In-depth Technical Guide to the Physicochemical Properties of **3-(2-Chloro-4-cyanophenyl)propanol**

Introduction

In the landscape of modern drug discovery, the journey from a promising chemical entity to a viable therapeutic agent is paved with rigorous scientific evaluation. Central to this evaluation is a deep understanding of a molecule's physicochemical properties, which govern its behavior from synthesis and formulation to its ultimate pharmacokinetic and pharmacodynamic profile. This guide focuses on **3-(2-Chloro-4-cyanophenyl)propanol**, a substituted aromatic alcohol. While not a therapeutic agent itself, its structural motifs—specifically the 2-chloro-4-cyanophenyl group—are present in a number of potent, biologically active molecules, including novel antagonists of the androgen receptor.^{[1][2]}

This document serves as a technical resource for researchers, medicinal chemists, and drug development professionals. It provides a comprehensive analysis of the core physicochemical properties of **3-(2-Chloro-4-cyanophenyl)propanol**, outlines robust, field-proven protocols for their experimental determination, and discusses the profound implications of these properties

for its application as a key intermediate in synthetic and medicinal chemistry. The narrative is structured not as a rigid template, but as a logical exploration of the molecule, blending established theory with practical, actionable methodologies.

Chemical Identity and Structure

A molecule's identity and three-dimensional architecture are the primary determinants of its physical and chemical behavior.

Molecular Formula: $C_{10}H_{10}ClNO$

Molecular Weight: 195.64 g/mol

IUPAC Name: 3-(2-Chloro-4-cyanophenyl)propan-1-ol

CAS Number: Not available.

The structure combines a polar propanol side chain, capable of acting as a hydrogen bond donor and acceptor, with a substituted aromatic ring. The phenyl ring's properties are significantly modulated by its substituents: a chloro group at position 2 and a cyano group at position 4. Both are electron-withdrawing groups that influence the electron density of the ring and contribute to the molecule's overall polarity and reactivity.

Caption: Chemical structure of **3-(2-Chloro-4-cyanophenyl)propanol**.

Core Physicochemical Properties: A Predictive Analysis

Direct experimental data for this specific molecule is not readily available in public literature. However, by leveraging our understanding of chemical principles and data from structurally analogous compounds, we can establish a reliable predictive profile. These parameters are fundamental to predicting a compound's behavior in both chemical reactions and biological systems.

Property	Predicted Value / Expected Behavior	Rationale & Significance in Drug Development
Physical State	White to off-white solid or a viscous oil.	Affects handling, storage, and formulation strategies. Solid-state properties (crystallinity, polymorphism) are critical for API development.
Melting Point	80-120 °C	The related 3-(2-chloro-4-cyanophenyl) propanoic acid has a melting point of 127-219°C[3]. The propanol will likely be lower due to reduced dimerization capacity compared to the carboxylic acid. A defined melting point is an indicator of purity.
Boiling Point	>250 °C (at atm. pressure)	High boiling point is expected due to the molecular weight and hydrogen bonding capability of the alcohol group. Distillation would likely require reduced pressure to prevent decomposition.
Aqueous Solubility	Poor to sparingly soluble.	The molecule possesses both a large hydrophobic chlorophenyl group and polar hydroxyl and cyano functions. Solubility is a critical barrier for many drugs and intermediates. [4]
Lipophilicity (LogP)	2.5 - 3.5	Based on analogs like 3-(4-Chlorophenyl)propanal (LogP ~2.2)[5] and the addition of a polar cyano group and a non-polar chloro group. LogP is a

crucial determinant of membrane permeability, protein binding, and ADME properties.^[6]

pKa

~16-18 (Alcohol proton)

The propanol -OH is a very weak acid, similar to other primary alcohols. It will be non-ionized at physiological pH, meaning its charge state will not vary in the body.

Anticipated Spectral Characteristics

Spectroscopic analysis is indispensable for structural confirmation and purity assessment. Based on the functional groups present, the following spectral data would be expected:

- ¹H NMR: Signals would include aromatic protons in the 7-8 ppm region (with splitting patterns dictated by the substitution), and three distinct aliphatic signals for the propanol chain's -CH₂- groups between ~1.5 and 4.0 ppm, plus a signal for the hydroxyl proton.
- ¹³C NMR: Expect distinct signals for the aromatic carbons (some quaternary), the nitrile carbon (~115-120 ppm), and the three aliphatic carbons of the propanol chain, with the carbon bearing the -OH group being the most downfield (~60-70 ppm).
- FTIR (Infrared Spectroscopy): Key characteristic peaks would include a broad O-H stretch (~3300-3400 cm⁻¹), a sharp C≡N stretch (~2220-2240 cm⁻¹), C-H stretches (aromatic and aliphatic, ~2850-3100 cm⁻¹), and C-Cl stretches in the fingerprint region.^[7]
- Mass Spectrometry (MS): The molecular ion peak (M⁺) would be expected at m/z 195, with a characteristic M+2 isotope peak approximately one-third the intensity of the M⁺ peak, confirming the presence of a single chlorine atom.

Experimental Protocols for Physicochemical Characterization

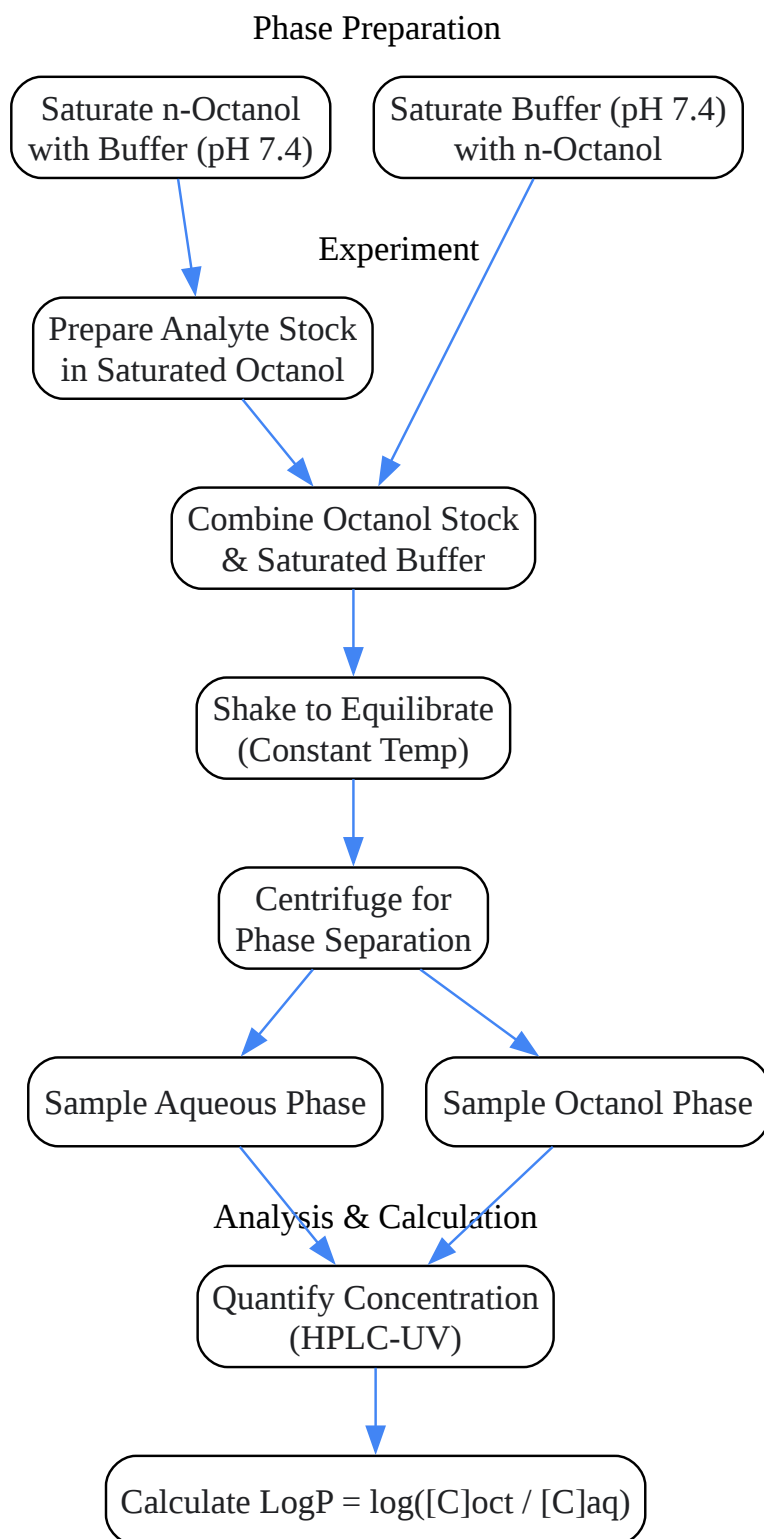
To move from prediction to empirical fact, rigorous and standardized experimental protocols are required. The following sections detail the methodologies for determining the most critical physicochemical parameters for a drug intermediate like **3-(2-Chloro-4-cyanophenyl)propanol**.

Protocol 1: Determination of Lipophilicity (LogP)

Principle: The octanol-water partition coefficient (LogP) is the ratio of a compound's concentration in an octanol phase to its concentration in an aqueous phase at equilibrium.^[8] It is a key indicator of lipophilicity. The shake-flask method is the gold standard for its determination.

Methodology: Shake-Flask Method (Adapted from OECD Guideline 117)

- **Preparation of Phases:** Prepare a phosphate buffer at pH 7.4 to mimic physiological conditions. Pre-saturate the buffer with n-octanol and, separately, pre-saturate n-octanol with the buffer by mixing for 24 hours and allowing the layers to separate.
- **Stock Solution:** Prepare a stock solution of **3-(2-Chloro-4-cyanophenyl)propanol** in n-octanol.
- **Partitioning:** In a suitable vessel, combine a precise volume of the pre-saturated n-octanol stock solution with a precise volume of the pre-saturated buffer.
- **Equilibration:** Agitate the vessel at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 2-24 hours). The system must be allowed to settle completely for phase separation.
- **Phase Separation & Sampling:** Carefully separate the two phases. Centrifugation is recommended to ensure complete separation.
- **Quantification:** Determine the concentration of the analyte in both the n-octanol and aqueous phases using a validated analytical method, typically HPLC-UV, due to the presence of a chromophore.
- **Calculation:** Calculate LogP using the formula: $\text{LogP} = \log_{10} \left(\frac{[\text{Concentration}]_{\text{octanol}}}{[\text{Concentration}]_{\text{aqueous}}} \right)$



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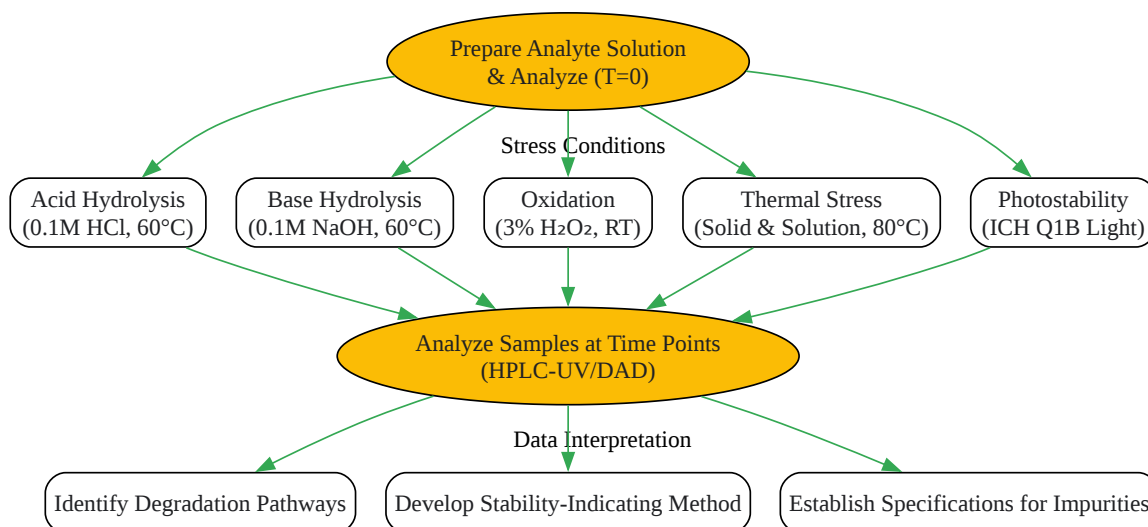
Caption: Workflow for LogP determination via the shake-flask method.

Protocol 2: Stability Assessment via Forced Degradation

Principle: Forced degradation studies expose a compound to stress conditions exceeding those of accelerated stability testing.[9] These studies are crucial for identifying potential degradation products, understanding degradation pathways, and developing stability-indicating analytical methods, as mandated by ICH guideline Q1A(R2).

Methodology: Stress Condition Exposure

- **Baseline:** Prepare a solution of **3-(2-Chloro-4-cyanophenyl)propanol** in a suitable solvent (e.g., acetonitrile/water). Analyze this "time zero" sample using a validated HPLC method to determine the initial purity and peak area.
- **Acid Hydrolysis:** Add 0.1 M HCl to the sample solution. Store at 60 °C for a defined period (e.g., 24, 48 hours).
- **Base Hydrolysis:** Add 0.1 M NaOH to the sample solution. Store at 60 °C for a defined period.
- **Oxidative Degradation:** Add 3% H₂O₂ to the sample solution. Store at room temperature, protected from light, for a defined period.
- **Thermal Degradation:** Store the solid compound and a solution of the compound at an elevated temperature (e.g., 80 °C) in a stability chamber.
- **Photostability:** Expose the solid compound and a solution to controlled UV and visible light conditions as per ICH Q1B guidelines.
- **Analysis:** At each time point, withdraw an aliquot of the stressed sample, neutralize if necessary, and analyze by HPLC-UV/DAD. Compare the chromatogram to the time-zero sample to identify new peaks (degradants) and quantify the loss of the parent compound. Mass balance should be assessed to ensure all major degradants are observed.



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Caption: Workflow for a forced degradation (stress testing) study.

Relevance in Medicinal Chemistry and Drug Development

The true value of a chemical intermediate like **3-(2-Chloro-4-cyanophenyl)propanol** is realized in its application. The 2-chloro-4-cyanophenyl scaffold is a "privileged" structure in certain areas of medicinal chemistry. Recent research has identified this core in highly potent and selective non-steroidal antagonists of the androgen receptor (AR), which are being developed for the treatment of prostate cancer.[1][2]

3-(2-Chloro-4-cyanophenyl)propanol represents a key building block for the synthesis of these advanced therapeutic candidates. The propanol functional group is a versatile handle for further chemical modification. It can be:

- Oxidized to an aldehyde or carboxylic acid for amide coupling or other conjugations.
- Converted to a leaving group (e.g., tosylate, mesylate) for nucleophilic substitution.
- Used in etherification reactions.

A thorough understanding of its physicochemical properties is therefore not an academic exercise, but a prerequisite for its effective use:

- Solubility data informs the choice of reaction solvents, ensuring efficient and scalable synthetic procedures.
- LogP values help predict the chromatographic behavior of the intermediate and its derivatives, aiding in the design of purification strategies.
- Stability profiles are critical for defining storage conditions and ensuring the integrity of the material before it is used in a Good Manufacturing Practice (GMP) synthesis of an Active Pharmaceutical Ingredient (API).

Conclusion

3-(2-Chloro-4-cyanophenyl)propanol is a molecule of significant interest, positioned as a valuable intermediate for the synthesis of next-generation pharmaceuticals. This guide has provided a detailed, predictive overview of its core physicochemical properties, from solubility and lipophilicity to stability. More importantly, it has laid out the standardized, self-validating experimental frameworks required to confirm these predictions empirically. For the medicinal chemist and drug development scientist, the data and protocols herein provide a critical foundation for leveraging this compound's potential, enabling more efficient synthesis, robust process development, and ultimately, the faster progression of novel drug candidates from the laboratory to the clinic.

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- To cite this document: BenchChem. [Physicochemical properties of 3-(2-Chloro-4-cyanophenyl)propanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8437245/docs#physicochemical-properties-of-3-2-chloro-4-cyanophenyl-propanol\]](https://www.benchchem.com/product/b8437245/docs#physicochemical-properties-of-3-2-chloro-4-cyanophenyl-propanol)

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